

Zimlovisertib for Hidradenitis Suppurativa: A Comparative Clinical Trial Analysis

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Compound of Interest

Compound Name: Zimlovisertib

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the clinical trial data for **Zimlovisertib** in the treatment of hidradenitis suppurativa (HS) against other therapeutic alternatives. The information is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of **Zimlovisertib**'s performance and potential.

Executive Summary

Zimlovisertib, an oral inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4), has been investigated for the treatment of moderate-to-severe hidradenitis suppurativa. Clinical trial data from a Phase 2a study (NCT04092452) demonstrated that **Zimlovisertib** did not achieve a statistically significant improvement in the primary endpoint, the Hidradenitis Suppurativa Clinical Response (HiSCR), at week 16 compared to placebo.^{[1][2][3]} In the same study, another kinase inhibitor, brepocitinib (a JAK1/TYK2 inhibitor), showed a greater clinical response.^{[1][3]} This guide presents the available data for **Zimlovisertib** in comparison to established treatments such as the TNF- α inhibitor adalimumab and the IL-17A inhibitor secukinumab, providing a detailed overview of their respective clinical trial protocols and outcomes.

Data Presentation: Comparative Efficacy and Safety

The following tables summarize the key quantitative data from the clinical trials of **Zimlovisertib** and its comparators.

Table 1: Efficacy of **Zimlovisertib** and Comparators in Moderate-to-Severe Hidradenitis Suppurativa

Treatment (Trial)	Mechanism of Action	Primary Endpoint	Efficacy Outcome at Week 12/16	Placebo Response
Zimlovisertib (NCT04092452)	IRAK4 Inhibitor	HiSCR at Week 16	34.0% (16/47)[1]	33.3% (16/48)[1]
Brepocitinib (NCT04092452)	JAK1/TYK2 Inhibitor	HiSCR at Week 16	51.9% (27/52)[1]	33.3% (16/48)[1]
Ropsacitinib (NCT04092452)	TYK2 Inhibitor	HiSCR at Week 16	37.0% (17/46)[1]	33.3% (16/48)[1]
Adalimumab (PIONEER I)	TNF- α Inhibitor	HiSCR at Week 12	41.8%	26.0%
Adalimumab (PIONEER II)	TNF- α Inhibitor	HiSCR at Week 12	58.9%	27.6%
Secukinumab 300 mg every 2 weeks (SUNSHINE)	IL-17A Inhibitor	HiSCR at Week 16	45.0%[4]	33.7%[4]
Secukinumab 300 mg every 4 weeks (SUNSHINE)	IL-17A Inhibitor	HiSCR at Week 16	41.5%[4]	33.7%[4]
Secukinumab 300 mg every 2 weeks (SUNRISE)	IL-17A Inhibitor	HiSCR at Week 16	42.3%[4]	31.2%[4]
Secukinumab 300 mg every 4 weeks (SUNRISE)	IL-17A Inhibitor	HiSCR at Week 16	46.1%[4]	31.2%[4]

Table 2: Safety Overview of **Zimlovisertib** and Comparators

Treatment (Trial)	Most Common Treatment-Emergent Adverse Events (TEAEs)
Zimlovisertib (NCT04092452)	Infections, skin disorders, and gastrointestinal symptoms (most were mild)[1]
Brepocitinib (NCT04092452)	Infections, skin disorders, and gastrointestinal symptoms (most were mild)[1]
Ropsacitinib (NCT04092452)	Infections, skin disorders, and gastrointestinal symptoms (most were mild)[1]
Adalimumab (PIONEER I & II)	Headache, exacerbation of HS, nasopharyngitis[5]
Secukinumab (SUNSHINE & SUNRISE)	Headache, nasopharyngitis, fungal infections, new-onset inflammatory bowel disease, and worsening of hidradenitis[6]

Experimental Protocols

Zimlovisertib (NCT04092452)

- Study Design: A Phase 2a, multicenter, randomized, double-blind, placebo-controlled, 16-week umbrella trial.[2][3]
- Participants: Adults with moderate-to-severe hidradenitis suppurativa.[3]
- Intervention: **Zimlovisertib** 400 mg administered orally once daily.[3] The trial also included arms for brepocitinib 45 mg once daily, ropsacitinib 400 mg once daily, and a matching placebo.[3]
- Primary Endpoint: The percentage of participants achieving Hidradenitis Suppurativa Clinical Response (HiSCR) at week 16.[3][7] HiSCR is defined as at least a 50% reduction in the total abscess and inflammatory nodule (AN) count, with no increase in abscess count and no increase in draining fistula count relative to baseline.[8][9][10]

Adalimumab (PIONEER I & II)

- Study Design: Two Phase 3, multicenter, randomized, double-blind, placebo-controlled trials. [\[11\]](#)[\[12\]](#) Each trial consisted of a 12-week treatment period (Period A) and a subsequent 24-week period (Period B).[\[11\]](#)[\[12\]](#)
- Participants: Adults with moderate-to-severe hidradenitis suppurativa.[\[13\]](#)
- Intervention: Adalimumab 160 mg at week 0, 80 mg at week 2, and 40 mg weekly starting at week 4.[\[12\]](#)
- Primary Endpoint: The percentage of participants achieving HiSCR at week 12.[\[11\]](#)

Secukinumab (SUNSHINE & SUNRISE)

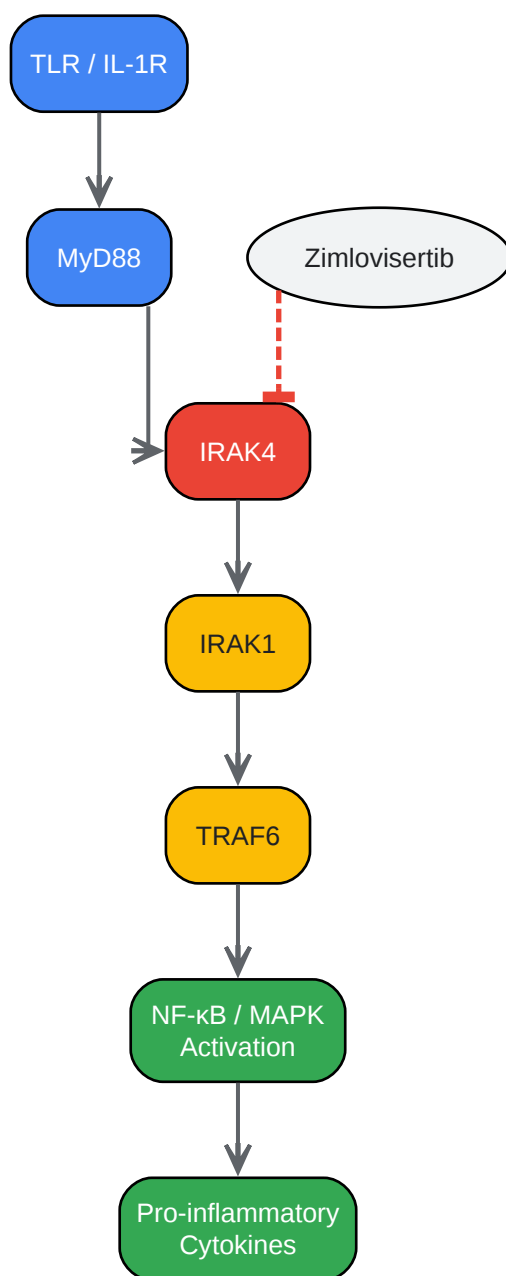
- Study Design: Two identical Phase 3, multicenter, randomized, double-blind, placebo-controlled trials.[\[14\]](#)[\[15\]](#)
- Participants: Adults with moderate-to-severe hidradenitis suppurativa.[\[15\]](#)
- Intervention: Subcutaneous secukinumab 300 mg administered every 2 weeks or every 4 weeks, compared to placebo.[\[15\]](#)[\[16\]](#)
- Primary Endpoint: The proportion of patients achieving HiSCR at week 16.[\[4\]](#)

Signaling Pathways and Mechanisms of Action

The pathophysiology of hidradenitis suppurativa involves a complex interplay of inflammatory pathways. **Zimlovisertib** and its comparators target distinct components of these pathways.

Zimlovisertib and the IRAK4 Signaling Pathway

Zimlovisertib is an inhibitor of IRAK4, a key kinase in the Toll-like receptor (TLR) and IL-1 receptor (IL-1R) signaling pathways.[\[17\]](#)[\[18\]](#) Overexpression of IRAK4 has been observed in the skin lesions of patients with HS.[\[19\]](#) By blocking IRAK4, **Zimlovisertib** aims to reduce the production of pro-inflammatory cytokines that contribute to the pathogenesis of HS.[\[17\]](#)[\[18\]](#)

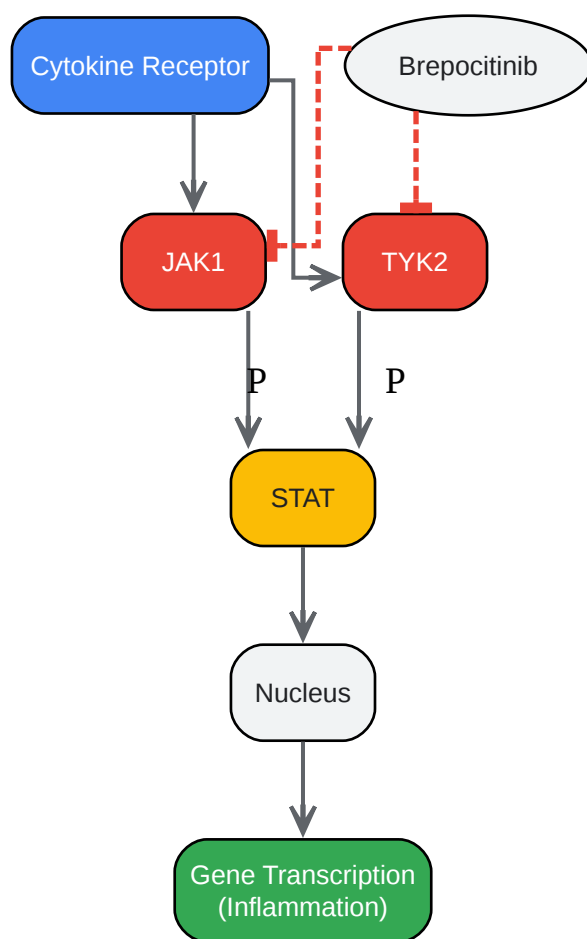


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Caption: IRAK4 signaling pathway in hidradenitis suppurativa and the inhibitory action of Zimlovisertib.

Brepocitinib and the JAK/STAT Signaling Pathway

Brepocitinib inhibits both Janus Kinase 1 (JAK1) and Tyrosine Kinase 2 (TYK2), which are key components of the JAK-STAT signaling pathway.^[20] This pathway is crucial for the signaling of numerous cytokines implicated in the inflammation characteristic of HS.^{[21][22]}

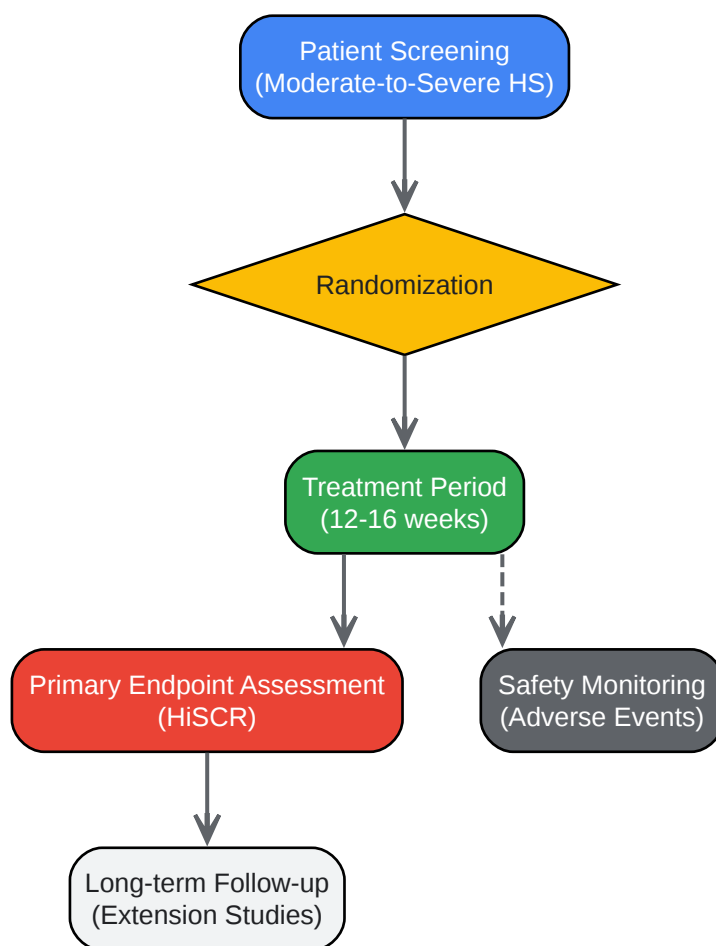


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Caption: JAK1/TYK2 signaling pathway and the inhibitory action of Brepocitinib.

Experimental Workflow

The typical workflow for the clinical trials discussed in this guide is outlined below.



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Caption: Generalized workflow of the hidradenitis suppurativa clinical trials.

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